

2,2,2-Trifluoroethyl trichloromethanesulfonate

CAS number 6226-25-1

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl
trichloromethanesulfonate

Cat. No.: B1293860

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<An In-depth Technical Guide to **2,2,2-Trifluoroethyl trichloromethanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of the Trifluoroethyl Moiety

The introduction of fluorine-containing functional groups into organic molecules is a cornerstone of modern drug discovery and materials science. The trifluoroethyl group ($-\text{CH}_2\text{CF}_3$), in particular, can dramatically alter the physicochemical properties of a parent molecule. Its strong electron-withdrawing nature and lipophilicity can enhance metabolic stability, improve bioavailability, and modify receptor binding affinities. **2,2,2-Trifluoroethyl trichloromethanesulfonate** has emerged as a key reagent for efficiently introducing this valuable moiety.^[1] This guide will explore the fundamental chemistry of this compound and provide practical insights into its application.

Physicochemical Properties and Structural Data

A thorough understanding of a reagent's physical and chemical properties is paramount for its effective and safe use in the laboratory.

Table 1: Physicochemical Properties of **2,2,2-Trifluoroethyl trichloromethanesulfonate**

Property	Value	Source
CAS Number	6226-25-1	[2][3][4]
Molecular Formula	C3H2F6O3S	[2][4][5]
Molecular Weight	232.10 g/mol	[4][5]
Appearance	Colorless liquid	[2]
Density	1.611 g/mL at 25 °C	
Boiling Point	89-92 °C @ 740 mmHg	[3]
Refractive Index	n _{20/D} 1.306	
Solubility	Slightly soluble in water. Soluble in polar aprotic solvents (e.g., acetone, acetonitrile, DMF).	[6][7]
SMILES	<chem>C(C(F)(F)F)OS(=O)(=O)C(F)(F)F</chem>	[5]
InChIKey	RTMMSCJWQYWMNK-UHFFFAOYSA-N	[2][5]

Synthesis of 2,2,2-Trifluoroethyl trichloromethanesulfonate

The preparation of **2,2,2-Trifluoroethyl trichloromethanesulfonate** typically involves the reaction of a sulfonyl chloride with 2,2,2-trifluoroethanol.[8] A common and effective method utilizes trichloromethanesulfonyl chloride.

Conceptual Synthesis Workflow

The synthesis relies on the nucleophilic attack of the hydroxyl group of 2,2,2-trifluoroethanol on the electrophilic sulfur atom of trichloromethanesulfonyl chloride. The presence of a non-nucleophilic base is crucial to neutralize the hydrochloric acid byproduct, driving the reaction to completion.

Caption: General workflow for the synthesis of **2,2,2-Trifluoroethyl trichloromethanesulfonate**.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of similar sulfonated esters.[9]

Materials:

- 2,2,2-Trifluoroethanol (TFE)
- Trichloromethanesulfonyl chloride
- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid, cold
- Saturated sodium bicarbonate solution, cold
- Brine, cold
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and a nitrogen inlet, add 2,2,2-trifluoroethanol (1.0 eq) and anhydrous dichloromethane.
- Cool the solution to -10 °C in an ice-salt bath.
- Add triethylamine (1.5 eq) to the cooled solution.
- Slowly add trichloromethanesulfonyl chloride (1.1 eq) dropwise via a syringe or dropping funnel, ensuring the internal temperature is maintained between -10 °C and 0 °C.

- After the addition is complete, allow the reaction mixture to stir at 0-5 °C for an additional 30 minutes.
- Pour the reaction mixture into ice-cold water.
- Separate the organic layer. Wash the organic layer sequentially with cold 1 M HCl, cold saturated sodium bicarbonate solution, and cold brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by vacuum distillation to obtain pure **2,2,2-trifluoroethyl trichloromethanesulfonate**.

Reactivity and Mechanistic Considerations

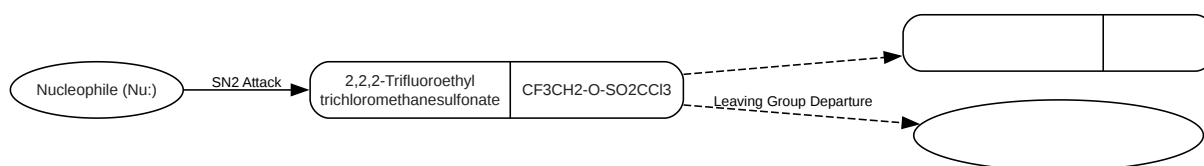
The synthetic utility of **2,2,2-Trifluoroethyl trichloromethanesulfonate** stems from the excellent leaving group ability of the trichloromethanesulfonate anion. This makes the trifluoroethyl group susceptible to nucleophilic attack.

The Trichloromethanesulfonate Leaving Group

The trichloromethanesulfonate group is a superb leaving group due to the inductive effect of the three chlorine atoms, which stabilizes the resulting anion. This high reactivity allows for efficient nucleophilic substitution reactions under mild conditions.

Nucleophilic Substitution Reactions

2,2,2-Trifluoroethyl trichloromethanesulfonate is a potent trifluoroethylating agent.^{[4][6]} It readily reacts with a wide range of nucleophiles, including amines, alcohols, thiols, and carbanions, to introduce the 2,2,2-trifluoroethyl group.^[10]



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Caption: Generalized SN2 reaction mechanism for trifluoroethylation.

Applications in Drug Development and Organic Synthesis

The unique properties conferred by the trifluoroethyl group make **2,2,2-Trifluoroethyl trichloromethanesulfonate** an invaluable tool in medicinal chemistry and agrochemical research.

- **Pharmaceutical Development:** Incorporation of the trifluoroethyl moiety can enhance the metabolic stability and bioavailability of drug candidates.^{[1][11]} This reagent is instrumental in the synthesis of fluorinated amino acids and other complex pharmaceutical intermediates.^{[1][4][6]}
- **Agrochemicals:** Similar to pharmaceuticals, the introduction of fluorine can improve the efficacy and environmental persistence of pesticides and herbicides.^[11]
- **Materials Science:** It is used in the development of advanced materials, such as fluorinated polymers and coatings, which exhibit superior chemical resistance and thermal stability.^[11]
- **Electrolyte Component:** Recent research has explored its use as a component in electrolytes for high-voltage lithium-ion batteries, contributing to the formation of a stable solid electrolyte interphase (SEI).^[12]

Safety, Handling, and Storage

2,2,2-Trifluoroethyl trichloromethanesulfonate is a reactive and hazardous chemical that must be handled with appropriate safety precautions.

Table 2: Hazard and Safety Information

Hazard Statement	Precautionary Statement	Source
H301: Toxic if swallowed.	P260: Do not breathe mist/vapors/spray.	[13]
H314: Causes severe skin burns and eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[13]
H330: Fatal if inhaled.	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[13]
P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.		[14]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		[14]

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[13]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[13]
- Avoid contact with skin, eyes, and clothing.[13]
- Keep away from heat, sparks, and open flames.[15]

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.[15]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
[13]
- Recommended storage temperature is 2-8°C.

Conclusion

2,2,2-Trifluoroethyl trichloromethanesulfonate is a powerful and versatile reagent for the introduction of the trifluoroethyl group into organic molecules. Its high reactivity, driven by the excellent leaving group ability of the trichloromethanesulfonate anion, makes it a valuable tool in drug discovery, agrochemical synthesis, and materials science. A thorough understanding of its properties, synthesis, and handling procedures is essential for its safe and effective application in the laboratory.

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